

Application Note: Preparation and Stabilization of Adenosine 5'-Monophosphate (AMP) Stock Solutions[1]

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Compound of Interest

Compound Name:	Adenosine 5'-monophosphate disodium salt
CAS No.:	1231926-40-1
Cat. No.:	B12349979

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Abstract & Introduction

Adenosine 5'-monophosphate (AMP), specifically its disodium salt, is a critical reagent in biochemistry and cell biology.[1][2] It serves as a central metabolic signal, functioning as an allosteric activator of AMP-activated protein kinase (AMPK)—the cellular "energy gauge"—and as a substrate for enzymes like 5'-nucleotidase.[1]

Despite its ubiquity, AMP is chemically labile. The phosphoester bond is susceptible to hydrolysis, particularly under acidic conditions or elevated temperatures. Improper preparation (e.g., autoclaving) or storage can lead to significant degradation, introducing experimental variability in enzyme kinetics or cell signaling assays.

This guide provides a standardized, field-proven protocol for preparing a stable 100 mM AMP Disodium Salt stock solution, ensuring high purity and long-term stability.

Physicochemical Properties

Before preparation, verify the specific form of AMP in your inventory. The disodium salt is preferred over the free acid due to superior aqueous solubility.

Property	Detail
Compound Name	Adenosine 5'-monophosphate disodium salt
CAS Number	4578-31-8
Molecular Weight (MW)	~391.18 g/mol (Anhydrous)*
Solubility	Water: ≥ 50 mg/mL (Clear, colorless)
pKa	Phosphate group pKa values are ~0.9 and ~6.1
Absorbance	= 259 nm
Extinction Coefficient ()	15,400 M cm at pH 7.0

*Note: Always check the manufacturer's label for hydration states (e.g., monohydrate, dihydrate). Adjust mass calculations accordingly.

Critical Parameters for Stability

A. Temperature (The Arrhenius Effect)

Nucleotide hydrolysis is temperature-dependent.

- Room Temp (25°C): Significant degradation (>10%) can occur within 10 days.[\[3\]](#)
- Refrigerated (4°C): Stable for weeks (up to 25 weeks in sterile conditions).
- Frozen (-20°C / -80°C): Stable for 6–12 months.

B. pH Sensitivity

AMP is most stable at neutral pH (7.0–7.5).

- Acidic pH (< 6.0): Accelerates the hydrolysis of the glycosidic bond (releasing adenine) and the phosphoester bond.
- Alkaline pH (> 8.0): Generally more stable than acidic, but can promote deamination over long periods.

C. Sterilization (The "No-Heat" Rule)

NEVER autoclave AMP solutions. Autoclaving (121°C, 15 psi) will thermally degrade the nucleotide, breaking the phosphate bond. Sterilization must be achieved via 0.22 µm filtration.

Protocol: Preparation of 100 mM Stock Solution (10 mL)

Target Concentration: 100 mM Volume: 10 mL Solvent: Nuclease-free, deionized water (Milli-Q)

Step 1: Calculation

Verify the Formula Weight (FW) on your specific bottle.

- Example FW (Disodium salt, anhydrous): 391.18 g/mol [\[1\]](#)[\[2\]](#)
- Target Molarity: 0.1 M (100 mM)
- Target Volume: 0.01 L (10 mL)

Step 2: Dissolution & pH Adjustment

- Weigh 391.2 mg of AMP Disodium Salt.[\[4\]](#)
- Transfer to a sterile 15 mL conical tube.
- Add 8.0 mL of nuclease-free water. (Do not add full volume yet).
- Vortex gently until completely dissolved.
- Critical Step: Measure pH.

- Disodium AMP in water typically yields a pH near neutral, but it can drift.
- If pH < 6.5 or > 8.0, adjust to pH 7.0–7.4 using small aliquots of 1N NaOH or 1N HCl.
- Note: Use a micro-pH probe to avoid contaminating the bulk solution.

Step 3: Final Volume & Sterilization

- Add water to bring the final volume to exactly 10.0 mL.
- Mix by inversion.
- Draw the solution into a sterile syringe.
- Attach a 0.22 μ m PES (Polyethersulfone) or PVDF syringe filter.
- Dispense into sterile microcentrifuge tubes (aliquots).

Step 4: Aliquoting Strategy

Avoid repeated freeze-thaw cycles, which can degrade nucleotides.

- Working Aliquots: 100 μ L – 500 μ L (for daily use).
- Archive Stocks: 1 mL (for long-term storage).

Quality Control (QC) Verification

Before freezing, validate the concentration using UV spectrophotometry.

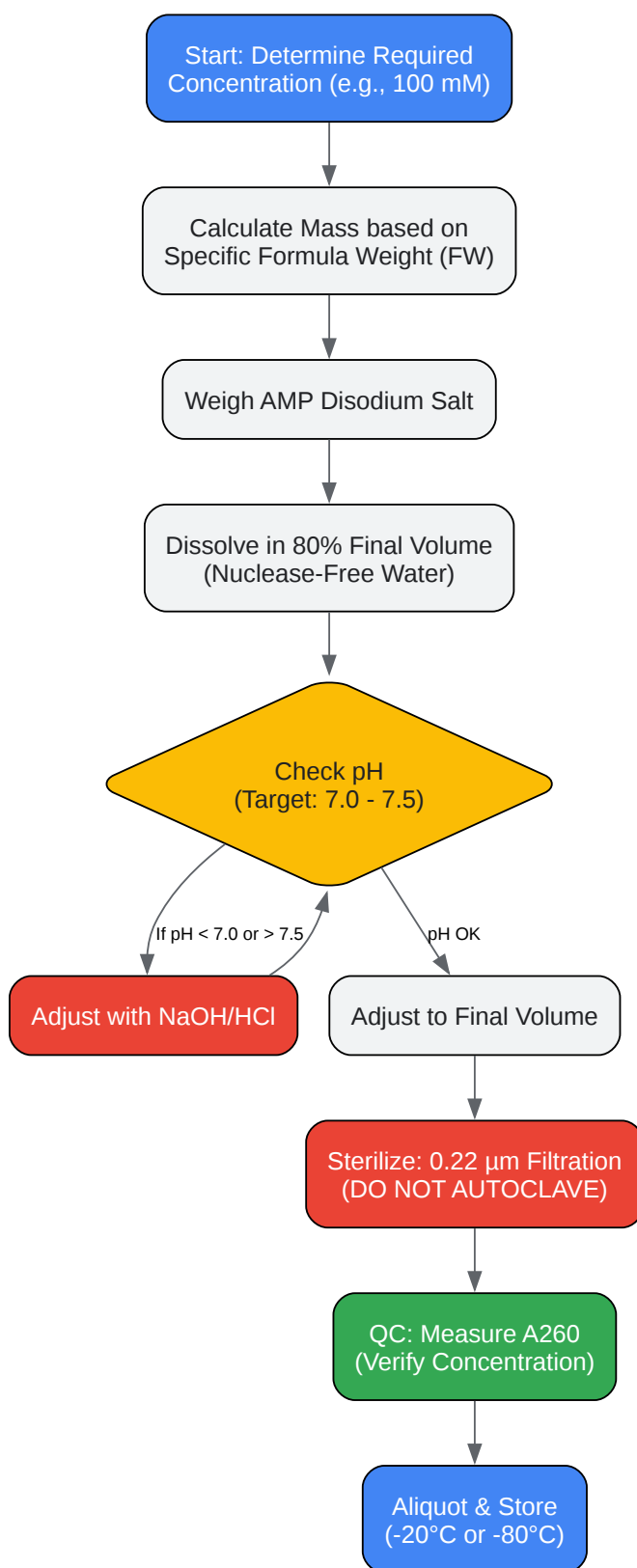
- Dilution: Prepare a 1:1000 dilution (e.g., 1 μ L stock + 999 μ L buffer/water).
- Blank: Use the same water/buffer used for dilution.
- Measurement: Read Absorbance at 260 nm ().
- Calculation:

- Expected

: ~1.54 (for a 100 μ M diluted solution).

- .

Visualization: Preparation Workflow

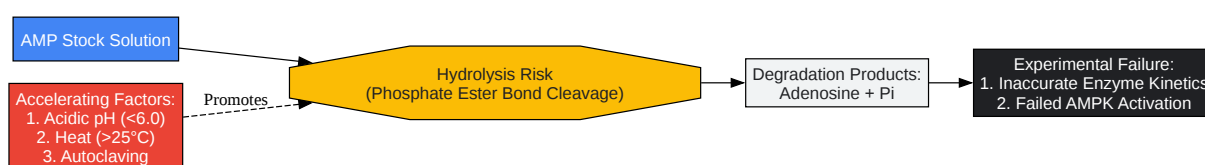


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Figure 1: Logical workflow for the preparation of sterile, stable AMP stock solutions. Red nodes indicate critical control points (pH and Sterilization).

Storage & Stability Logic

Understanding the degradation pathways helps in troubleshooting. The primary risk is hydrolysis, which breaks AMP into Adenosine and Inorganic Phosphate (Pi).



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Figure 2: Stability logic illustrating the causality between environmental factors, hydrolysis, and experimental impact.

Troubleshooting Guide

Issue	Possible Cause	Solution
Precipitation	Solution too concentrated or too cold.	Warm to RT and vortex. Max solubility is ~100 mg/mL. [1]
Low A260 Reading	Hydration state of powder ignored.	Recalculate mass using the exact FW on the bottle (e.g., monohydrate).
Yellowing of Solution	Oxidation or contamination.	Discard immediately. Prepare fresh using sterile water.
High Variability in Assay	Freeze-thaw degradation.	Use single-use aliquots. Do not refreeze more than once.

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